

An In-depth Technical Guide to 4-Ethyl-3-methylheptane

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Ethyl-3-methylheptane

CAS No.: 52896-89-6

Cat. No.: B12654181

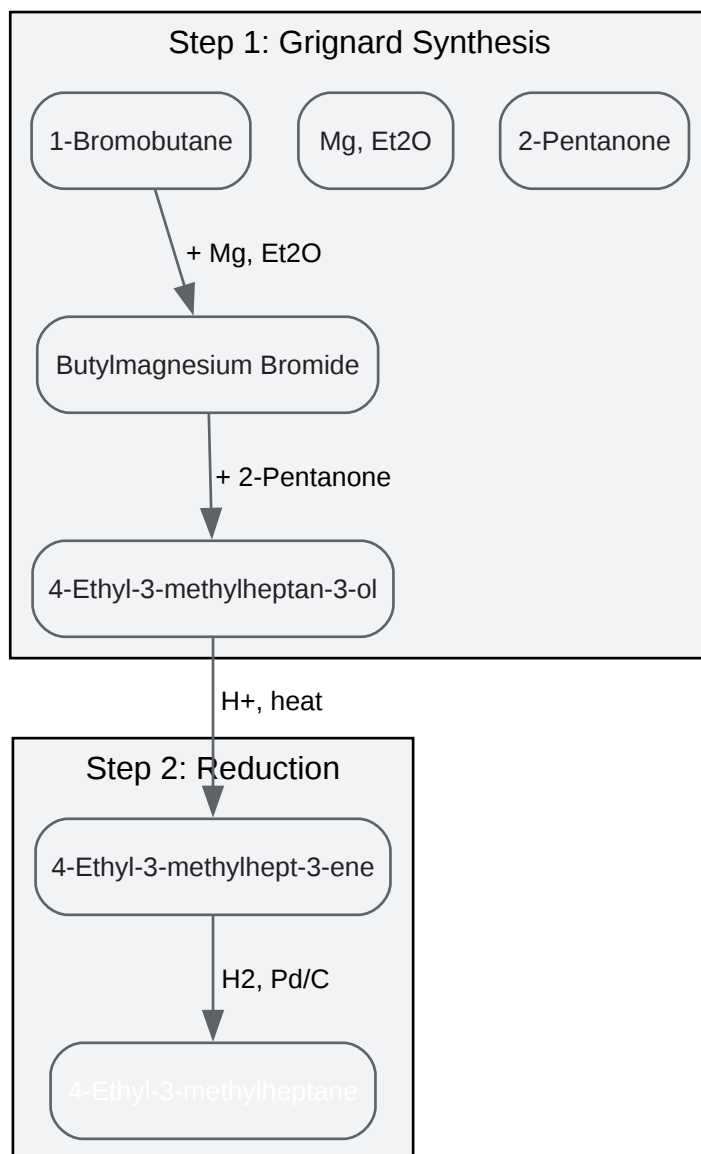
[Get Quote](#)

This guide serves as a comprehensive technical resource for researchers, scientists, and professionals in drug development, providing a detailed examination of the chemical and physical properties, synthesis, and spectroscopic characterization of **4-ethyl-3-methylheptane**. The content herein is structured to deliver not only factual data but also field-proven insights into the practical application of these principles.

Introduction: Understanding the Structure

4-Ethyl-3-methylheptane is a branched-chain alkane, a class of saturated hydrocarbons characterized by single carbon-carbon bonds arranged in a non-linear structure.^[1] Its molecular formula is C₁₀H₂₂, and it has a molecular weight of approximately 142.28 g/mol.^[2]^[3]^[4] The specific arrangement of its ethyl and methyl substituents along the heptane backbone gives rise to stereoisomerism, with the existence of (3R)- and (3S)- enantiomers, a critical consideration in chiral recognition studies and asymmetric synthesis.^[5]^[6] The inherent non-polarity and saturated nature of **4-ethyl-3-methylheptane** dictate its physical properties and reactivity, making it a useful non-polar solvent and a fundamental building block in organic synthesis.

The structural formula of **4-ethyl-3-methylheptane** is depicted below:



[Click to download full resolution via product page](#)

Caption: Synthetic workflow for **4-ethyl-3-methylheptane**.

Spectroscopic Analysis

Spectroscopic techniques are indispensable for the structural elucidation and purity assessment of organic compounds. [7][8]

^1H and ^{13}C Nuclear Magnetic Resonance (NMR) Spectroscopy

While specific NMR data for **4-ethyl-3-methylheptane** is not readily available, the expected chemical shifts and splitting patterns can be predicted based on the general principles of NMR spectroscopy for branched alkanes. [9][10]

- ^1H NMR: The spectrum will be complex due to the presence of multiple, chemically non-equivalent protons. The signals for the methyl groups will appear in the upfield region (δ 0.8-1.0 ppm) as triplets and doublets. The methylene and methine protons will resonate further downfield (δ 1.2-1.7 ppm) and will exhibit complex splitting patterns due to coupling with neighboring protons.
- ^{13}C NMR: The spectrum will show distinct signals for each of the ten carbon atoms. The chemical shifts will be in the aliphatic region (δ 10-40 ppm). The DEPT (Distortionless Enhancement by Polarization Transfer) experiment would be crucial to distinguish between CH_3 , CH_2 , and CH groups.

Mass Spectrometry (MS)

The mass spectrum of **4-ethyl-3-methylheptane** is expected to show a weak or absent molecular ion peak (m/z 142) due to the facile fragmentation of branched alkanes. [11][12] The fragmentation pattern will be dominated by cleavage at the branching points to form more stable secondary and tertiary carbocations. [1] Key fragmentation pathways would involve the loss of methyl ($M-15$), ethyl ($M-29$), propyl ($M-43$), and butyl ($M-57$) radicals, leading to prominent peaks at the corresponding m/z values.

Infrared (IR) Spectroscopy

The IR spectrum of **4-ethyl-3-methylheptane** will be characteristic of a saturated hydrocarbon. It will be dominated by C-H stretching vibrations in the $2850\text{-}2960\text{ cm}^{-1}$ region and C-H bending vibrations around 1465 cm^{-1} (for CH_2 and CH_3 groups) and 1375 cm^{-1} (for CH_3 groups). The absence of significant absorptions in other regions confirms the lack of functional groups.

Safety and Handling

4-Ethyl-3-methylheptane, like other alkanes, is a flammable liquid and vapor. [13][14][15] It is crucial to handle it in a well-ventilated area, away from sources of ignition. [13][14] Personal protective equipment, including safety glasses, gloves, and a lab coat, should be worn. [13][15] In case of skin or eye contact, rinse thoroughly with water. [14][15] If inhaled, move to fresh air. [14][15] If swallowed, do not induce vomiting and seek immediate medical attention, as it may be fatal if it enters the airways. [14][15]

Conclusion

This guide provides a detailed overview of the chemical properties, synthesis, and spectroscopic characterization of **4-ethyl-3-methylheptane**. The information presented is intended to support researchers and scientists in their work with this compound, from its synthesis and purification to its application in various fields of chemical research. The provided protocols and data are grounded in established chemical principles and are designed to be both informative and practical.

References

- LookChem. **4-ethyl-3-methylheptane**. [\[Link\]](#)
- Stenutz. **4-ethyl-3-methylheptane**. [\[Link\]](#)
- NIST. Heptane, 4-ethyl-3-methyl-. [\[Link\]](#)
- Chemsrvc. **4-ethyl-3-methylheptane**. [\[Link\]](#)
- PubChem. **4-Ethyl-3-methylheptane**. [\[Link\]](#)
- PubChem. (3S)-**4-ethyl-3-methylheptane**. [\[Link\]](#)
- Unknown Source. Branched chain alkanes. [\[Link\]](#)
- Whitman College. GCMS Section 6.9.2. [\[Link\]](#)
- Wikipedia. Alkane. [\[Link\]](#)
- PubMed Central. In Situ Characterization of Mixtures of Linear and Branched Hydrocarbons Confined within Porous Media Using 2D DQF-COSY NMR Spectroscopy. [\[Link\]](#)

- ACS Publications. Carbon-13 Magnetic Resonance of Some Branched Alkanes. [[Link](#)]
- Jay Ponder Lab. The Synthesis of 4-Methyl-3-heptanol and 4-Methyl-3-heptanone. [[Link](#)]
- YouTube. **4-ethyl-3-methylheptane**. [[Link](#)]
- ResearchGate. Synthesis and Biological Activity of the Four Stereoisomers of 4-Methyl-3-Heptanol: Main Component of the Aggregation Pheromone of Scolytus amygdali. [[Link](#)]
- Organic Syntheses. Procedure. [[Link](#)]
- PubChem. 3-Ethyl-4-methylheptane. [[Link](#)]
- PubChem. (3R)-**4-ethyl-3-methylheptane**. [[Link](#)]
- PubChem. 4-Ethyl-3-methylhept-1-ene. [[Link](#)]
- YouTube. Solving Another Unknown Using NMR, IR and MS Spectroscopy - Example 3. [[Link](#)]
- YouTube. Solving an Unknown Organic Structure using NMR, IR, and MS. [[Link](#)]
- RefractiveIndex.INFO. Refractive Index. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. Alkane - Wikipedia \[en.wikipedia.org\]](#)
- [2. 4-ethyl-3-methylheptane \[stenutz.eu\]](#)
- [3. Heptane, 4-ethyl-3-methyl- \[webbook.nist.gov\]](#)
- [4. 4-Ethyl-3-methylheptane | C10H22 | CID 521414 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)

- 5. (3S)-4-ethyl-3-methylheptane | C₁₀H₂₂ | CID 144526634 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. (3R)-4-ethyl-3-methylheptane | C₁₀H₂₂ | CID 144070003 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. youtube.com [youtube.com]
- 8. youtube.com [youtube.com]
- 9. In Situ Characterization of Mixtures of Linear and Branched Hydrocarbons Confined within Porous Media Using 2D DQF-COSY NMR Spectroscopy - PMC [pmc.ncbi.nlm.nih.gov]
- 10. pubs.acs.org [pubs.acs.org]
- 11. faculty.uobasrah.edu.iq [faculty.uobasrah.edu.iq]
- 12. GCMS Section 6.9.2 [people.whitman.edu]
- 13. chemicalbook.com [chemicalbook.com]
- 14. tcichemicals.com [tcichemicals.com]
- 15. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 4-Ethyl-3-methylheptane]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12654181/docs#an-in-depth-technical-guide-to-4-ethyl-3-methylheptane>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)